

Application Notes and Protocols for Intracellular Calcium Mobilization Assay with Levocabastine

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Compound of Interest

Compound Name: *Livostin*

Cat. No.: *B15967177*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Levocabastine is a potent and selective second-generation histamine H1 receptor antagonist used in the treatment of allergic rhinitis and conjunctivitis.[1][2][3] The histamine H1 receptor is a G-protein coupled receptor (GPCR) that, upon activation by histamine, initiates a signaling cascade through the Gαq protein.[4] This leads to the activation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[4] IP3 subsequently binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺).[4][5][6] This increase in intracellular calcium is a key signaling event that mediates the physiological effects of histamine.[4][7]

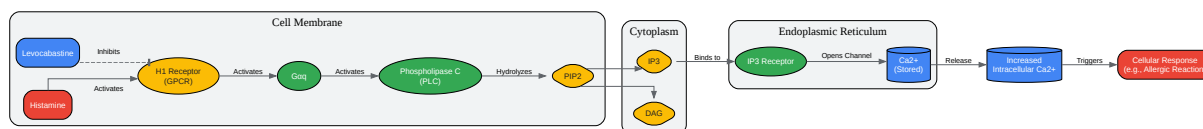
Intracellular calcium mobilization assays are a widely used method in drug discovery to screen for and characterize compounds that modulate GPCR activity.[8][9] These assays typically employ fluorescent calcium indicators, such as Fluo-4 AM, which exhibit a significant increase in fluorescence intensity upon binding to free calcium.[10][11] By measuring the changes in

fluorescence, the effect of a compound on receptor activation and subsequent calcium release can be quantified.

These application notes provide a detailed protocol for utilizing an intracellular calcium mobilization assay to characterize the antagonistic activity of levocabastine on the histamine H1 receptor.

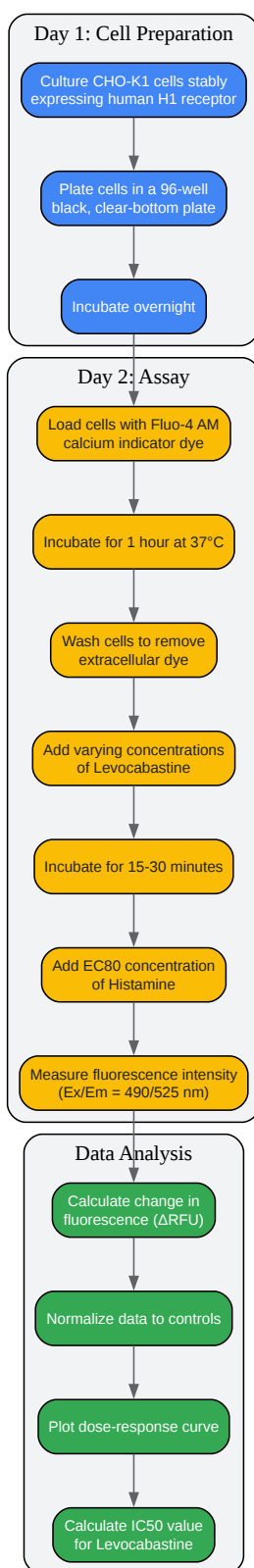
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the histamine H1 receptor signaling pathway and the experimental workflow for the intracellular calcium mobilization assay.



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Figure 1. Histamine H1 Receptor Signaling Pathway.



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Figure 2. Experimental Workflow for Calcium Mobilization Assay.

Experimental Protocols

Materials and Reagents

- Cell Line: CHO-K1 cells stably expressing the human histamine H1 receptor.
- Cell Culture Medium: DMEM/F-12 supplemented with 10% FBS, 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418).
- Assay Plate: 96-well black, clear-bottom plates.
- Calcium Indicator Dye: Fluo-4 AM (acetoxymethyl) ester.[\[10\]](#)
- Pluronic F-127
- Probenecid
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Agonist: Histamine dihydrochloride.
- Antagonist: Levocabastine hydrochloride.
- Instrumentation: Fluorescence microplate reader with automated liquid handling capabilities (e.g., FlexStation or FLIPR).[\[12\]](#)

Protocol

Day 1: Cell Plating

- Culture CHO-K1 cells expressing the human H1 receptor in a T-75 flask until they reach 80-90% confluency.
- Aspirate the culture medium and wash the cells with PBS.
- Trypsinize the cells and resuspend them in fresh culture medium.
- Determine the cell density and adjust to 2×10^5 cells/mL.

- Seed 100 μ L of the cell suspension per well into a 96-well black, clear-bottom plate (20,000 cells/well).[\[10\]](#)[\[13\]](#)
- Incubate the plate overnight at 37°C in a 5% CO₂ incubator.

Day 2: Calcium Mobilization Assay

- Prepare Dye Loading Solution:
 - Prepare a 1 mM stock solution of Fluo-4 AM in anhydrous DMSO.
 - In the assay buffer, prepare the final dye loading solution containing 4 μ M Fluo-4 AM, 0.04% Pluronic F-127, and 2.5 mM probenecid.
- Load Cells with Dye:
 - Aspirate the culture medium from the cell plate.
 - Add 100 μ L of the dye loading solution to each well.[\[10\]](#)[\[13\]](#)
 - Incubate the plate at 37°C for 60 minutes in the dark.[\[10\]](#)[\[13\]](#)
 - After incubation, wash each well twice with 100 μ L of assay buffer to remove extracellular dye.
 - Add 80 μ L of assay buffer to each well.
- Prepare Compound Plates:
 - Levocabastine (Antagonist): Prepare a 10 mM stock solution of levocabastine in DMSO. Perform serial dilutions in assay buffer to create a range of concentrations (e.g., 1 nM to 10 μ M). The final concentrations in the assay will be 4-fold lower.
 - Histamine (Agonist): Prepare a 10 mM stock solution of histamine in water. Dilute this in assay buffer to a concentration that will elicit an EC₈₀ response (this should be predetermined in a separate agonist dose-response experiment).
- Assay Performance:

- Place the cell plate and the compound plates into the fluorescence microplate reader.
- Set the instrument to read fluorescence at an excitation wavelength of 490 nm and an emission wavelength of 525 nm.[\[10\]](#)
- Establish a stable baseline fluorescence reading for 10-20 seconds.
- The instrument will then add 20 μ L of the varying concentrations of levocabastine to the respective wells.
- Incubate for 15-30 minutes.
- After the pre-incubation, the instrument will add 25 μ L of the EC80 concentration of histamine to all wells.
- Continue to record the fluorescence signal for at least 60-120 seconds.

Data Analysis

- The fluorescence signal is measured as Relative Fluorescence Units (RFU).
- For each well, calculate the change in fluorescence (Δ RFU) by subtracting the baseline fluorescence from the peak fluorescence after agonist addition.
- Normalize the data by expressing the response in each well as a percentage of the control response (agonist alone, no levocabastine).
- Plot the normalized response against the logarithm of the levocabastine concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC50 value for levocabastine.[\[14\]](#)

Data Presentation

The following tables summarize representative quantitative data that can be obtained from this assay.

Table 1: Histamine Dose-Response Data

Histamine Concentration (nM)	Δ RFU (Mean $\pm$ SD)	% of Maximum Response
0	50 $\pm$ 10	0%
1	150 $\pm$ 20	11.1%
10	400 $\pm$ 35	38.9%
30	800 $\pm$ 60	83.3%
100	950 $\pm$ 75	100%
300	940 $\pm$ 80	98.9%
1000	960 $\pm$ 85	101.1%
EC50	~20 nM	

Table 2: Levocabastine Inhibition of Histamine-Induced Calcium Mobilization (Histamine at EC80, ~30 nM)

Levocabastine Concentration (nM)	Δ RFU (Mean $\pm$ SD)	% Inhibition
0 (Histamine only)	800 $\pm$ 65	0%
0.1	750 $\pm$ 55	6.3%
1	600 $\pm$ 45	25.0%
5	420 $\pm$ 30	47.5%
10	250 $\pm$ 25	68.8%
50	100 $\pm$ 15	87.5%
100	60 $\pm$ 10	92.5%
IC50	~6 nM	

Conclusion

The intracellular calcium mobilization assay is a robust and reliable method for characterizing the pharmacology of H1 receptor antagonists like levocabastine. The provided protocol offers a detailed guide for researchers to perform this assay and obtain high-quality, reproducible data. This assay is amenable to high-throughput screening and can be a valuable tool in the discovery and development of new antihistaminic drugs.

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References

- 1. [Pharmacological and clinical properties of levocabastine hydrochloride (eye drop and nasal spray), a selective H1 antagonist] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. Levocabastine. A review of its pharmacological properties and therapeutic potential as a topical antihistamine in allergic rhinitis and conjunctivitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. SMPDB [smpdb.ca]
- 5. Histamine H1 receptor-stimulated Ca²⁺ signaling pathway in human periodontal ligament cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Ca²⁺ signals evoked by histamine H1 receptors are attenuated by activation of prostaglandin EP2 and EP4 receptors in human aortic smooth muscle cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Histamine activates an intracellular Ca²⁺ signal in normal human lung fibroblast WI-38 cells [frontiersin.org]
- 8. dda.creative-bioarray.com [dda.creative-bioarray.com]
- 9. Ca²⁺ mobilization assays in GPCR drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. agilent.com [agilent.com]
- 12. High-Throughput Assays to Measure Intracellular Ca²⁺ Mobilization in Cells that Express Recombinant S1P Receptor Subtypes - PMC [pmc.ncbi.nlm.nih.gov]

- [13. content.abcam.com](https://content.abcam.com) [content.abcam.com]
- [14. A Comparison of Assay Performance Between the Calcium Mobilization and the Dynamic Mass Redistribution Technologies for the Human Urotensin Receptor - PMC](https://pubmed.ncbi.nlm.nih.gov/315967177/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/315967177/)]
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